

Ethyl 3-methylisoxazole-4-carboxylate CAS number and molecular formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-methylisoxazole-4-carboxylate

Cat. No.: B104236

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Technical Guide: Ethyl 3-methylisoxazole-4-carboxylate

An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Ethyl 3-methylisoxazole-4-carboxylate**, a key heterocyclic compound with significant applications in medicinal chemistry and agrochemical synthesis. This document details its chemical identity, physical properties, and provides a detailed experimental protocol for its synthesis, adapted from established methodologies for structurally similar compounds. Furthermore, this guide summarizes its known biological activities and its role as a crucial building block in the development of therapeutic agents.

Chemical Identity and Properties

Ethyl 3-methylisoxazole-4-carboxylate is a substituted isoxazole ester. Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	20328-15-8
Molecular Formula	C ₇ H ₉ NO ₃
Molecular Weight	155.15 g/mol
IUPAC Name	Ethyl 3-methyl-1,2-oxazole-4-carboxylate
Synonyms	3-Methylisoxazole-4-carboxylic acid ethyl ester

Table 1: Chemical Identification of **Ethyl 3-methylisoxazole-4-carboxylate**

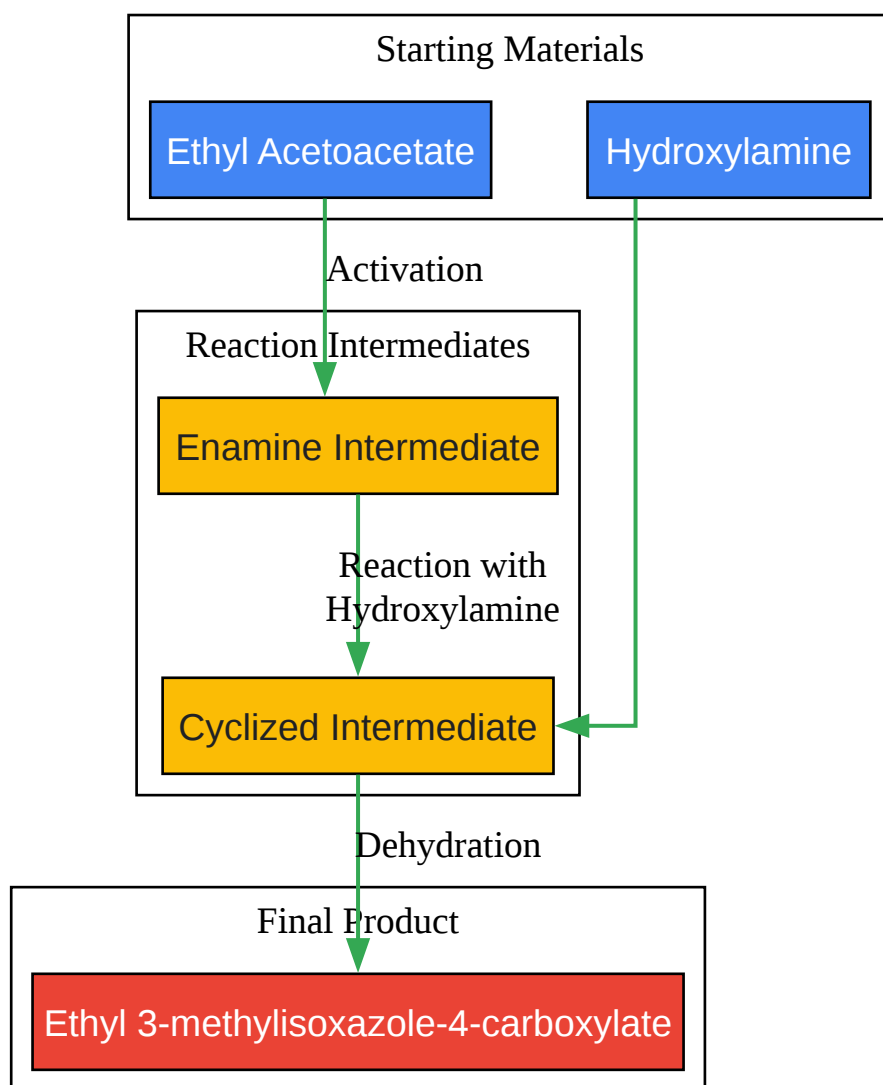
Physical Property	Value
Appearance	Colorless to pale yellow liquid
Boiling Point	71-72 °C at 0.5 mmHg
Density	1.118 g/mL at 25 °C
Refractive Index	1.460 at 20 °C

Table 2: Physical Properties of **Ethyl 3-methylisoxazole-4-carboxylate**

Synthesis

General Synthesis Pathway

The synthesis of **Ethyl 3-methylisoxazole-4-carboxylate** can be approached through the cyclization of a β -ketoester derivative with hydroxylamine. A common strategy involves the reaction of an enamine or a related activated intermediate with a source of the N-O bond. The formation of the isomeric impurity, ethyl 5-methylisoxazole-4-carboxylate, is a known challenge in related syntheses and careful control of reaction conditions is crucial to favor the desired 3-methyl isomer.^{[1][2][3]}



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Figure 1: Generalized synthesis workflow for **Ethyl 3-methylisoxazole-4-carboxylate**.

Detailed Experimental Protocol (Adapted)

The following protocol is adapted from a well-established procedure for the synthesis of a structurally analogous compound, Ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate, and can be modified for the synthesis of the title compound by using appropriate starting materials.[4]

Materials:

- Ethyl β -aminocrotonate (or a suitable equivalent for the 3-methyl derivative)

- A primary nitroalkane (e.g., nitroethane for the 3-methyl group)
- Triethylamine
- Phosphorus oxychloride
- Chloroform
- 6 N Hydrochloric acid
- 5% Aqueous sodium hydroxide
- Saturated brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve Ethyl β -aminocrotonate, the primary nitroalkane, and triethylamine in chloroform in a three-necked flask equipped with a dropping funnel and a gas inlet tube.
- Cool the flask in an ice bath under a nitrogen atmosphere.
- While stirring, slowly add a solution of phosphorus oxychloride in chloroform from the dropping funnel.
- After the addition is complete, pour the reaction mixture into a separatory funnel and wash with cold water.
- Wash the organic layer sequentially with 6 N hydrochloric acid until the wash is acidic, followed by 5% aqueous sodium hydroxide, and then saturated brine.
- Dry the chloroform layer over anhydrous magnesium sulfate and filter.
- Remove the solvent using a rotary evaporator.
- Distill the crude product under vacuum to yield the purified **Ethyl 3-methylisoxazole-4-carboxylate**.

Spectroscopic Data

While specific spectra for **Ethyl 3-methylisoxazole-4-carboxylate** are not readily available in the searched literature, data for homologous and isomeric compounds can provide expected spectral characteristics.

Data Type	Expected Characteristics
^1H NMR	Signals corresponding to the ethyl ester protons (a quartet around 4.2 ppm and a triplet around 1.3 ppm), a singlet for the methyl group on the isoxazole ring, and a singlet for the proton on the isoxazole ring.
^{13}C NMR	Resonances for the carbonyl carbon of the ester, the carbons of the isoxazole ring, the ethyl ester carbons, and the methyl carbon.
Mass Spec (MS)	The molecular ion peak (M^+) would be expected, along with fragmentation patterns corresponding to the loss of the ethoxy group and other characteristic fragments of the isoxazole ring.
Infrared (IR)	Characteristic absorption bands for the $\text{C}=\text{O}$ of the ester, $\text{C}=\text{N}$ and $\text{C}=\text{C}$ of the isoxazole ring, and $\text{C}-\text{O}$ stretching vibrations.

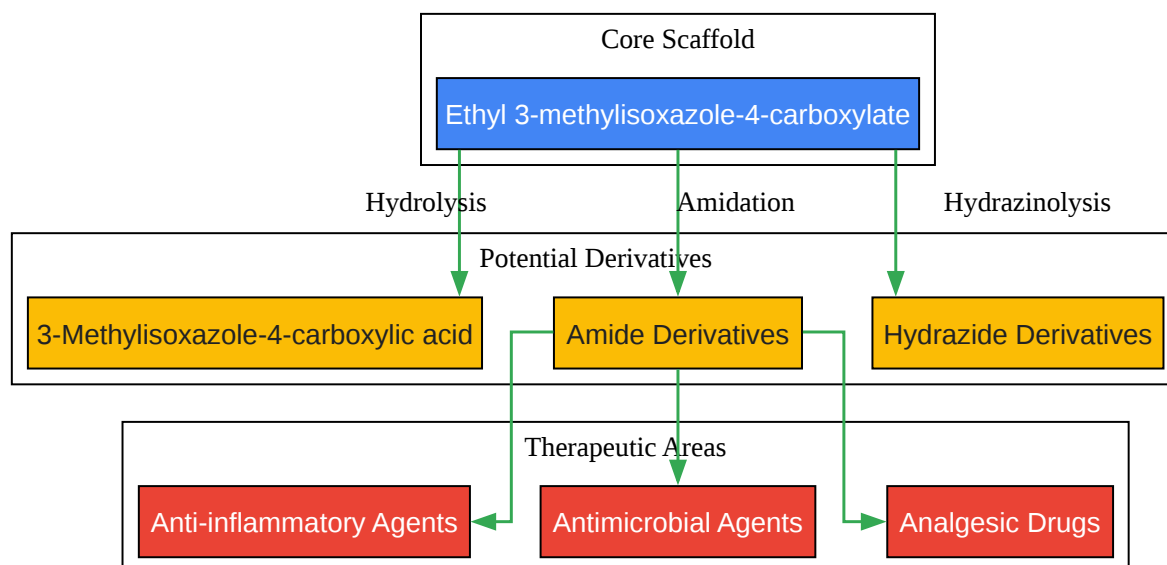
Table 3: Expected Spectroscopic Data for **Ethyl 3-methylisoxazole-4-carboxylate**

Applications in Drug Development and Research

Ethyl 3-methylisoxazole-4-carboxylate serves as a versatile building block in the synthesis of a variety of biologically active molecules.^[5] The isoxazole scaffold is a privileged structure in medicinal chemistry, known to be present in numerous compounds with a wide range of pharmacological activities.^{[6][7]}

Role as a Synthetic Intermediate

This compound is primarily utilized as an intermediate in the synthesis of more complex molecules with potential therapeutic applications. Its ester functionality allows for various chemical transformations, such as hydrolysis to the corresponding carboxylic acid or conversion to amides and hydrazides, providing a handle for further molecular elaboration.[5]



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Figure 2: Synthetic utility of **Ethyl 3-methylisoxazole-4-carboxylate** in developing potential therapeutic agents.

Biological Activities of Isoxazole Derivatives

Derivatives of isoxazoles have demonstrated a broad spectrum of biological activities, including:

- **Anti-inflammatory and Analgesic Properties:** The isoxazole nucleus is a key component of several non-steroidal anti-inflammatory drugs (NSAIDs).[5]
- **Antimicrobial Activity:** Various isoxazole derivatives have been synthesized and evaluated for their antibacterial and antifungal properties.[5][7]

- Immunosuppressive Effects: This compound is noted as an impurity in the synthesis of Leflunomide, an immunosuppressive drug used in the treatment of rheumatoid arthritis.[8]

The esterification of related isoxazole carboxylic acids has been shown to modulate their anti-inflammatory and cardioprotective effects, suggesting that **Ethyl 3-methylisoxazole-4-carboxylate** could act as a prodrug that is hydrolyzed in vivo to the active carboxylic acid.[9]

Conclusion

Ethyl 3-methylisoxazole-4-carboxylate is a valuable heterocyclic compound with significant potential in the fields of drug discovery and agrochemical development. Its utility as a synthetic intermediate, coupled with the diverse biological activities exhibited by isoxazole derivatives, makes it a compound of high interest for researchers and scientists. This guide provides a foundational understanding of its properties, synthesis, and applications, serving as a valuable resource for its further exploration and utilization in scientific research.

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- To cite this document: BenchChem. [Ethyl 3-methylisoxazole-4-carboxylate CAS number and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104236#ethyl-3-methylisoxazole-4-carboxylate-cas-number-and-molecular-formula]

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